

# Commercial Sources and Technical Guide for High-Purity Ifosfamide-d4

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This technical guide provides an in-depth overview of the commercial sources for high-purity Ifosfamide-d4, a critical reagent for research and development in the pharmaceutical sciences. This document details available products, offers insights into experimental applications, and visualizes the biochemical pathways of its parent compound, Ifosfamide.

## Introduction to Ifosfamide-d4

Ifosfamide-d4 is the deuterium-labeled analog of Ifosfamide, an alkylating agent widely used in cancer chemotherapy.[1][2] The incorporation of four deuterium atoms into the molecule provides a stable isotopic label, making it an invaluable tool for quantitative bioanalytical studies.[3] Its primary application is as an internal standard in mass spectrometry-based assays, such as liquid chromatography-tandem mass spectrometry (LC-MS/MS), to ensure the accuracy and precision of Ifosfamide quantification in biological matrices.[3][4]

## **Commercial Sources of High-Purity Ifosfamide-d4**

A comprehensive search of chemical suppliers has identified several commercial sources for high-purity Ifosfamide-d4. The following table summarizes the available products, their purity specifications, and other relevant information to aid researchers in selecting the appropriate material for their studies.



Supplier	Catalog Number	CAS Number	Purity	Available Quantities
MedchemExpres s	HY-17419S1	1189701-13-0	>98% (typically ≥99.0%)	1mg, 5mg, 10mg
Toronto Research Chemicals (LGC Standards)	TRC-I265002	1189701-13-0	>95% (HPLC)[5]	1mg, 10mg[5]
Cayman Chemical	17562 (for unlabeled)	1189701-13-0	≥98%	Inquire for availability
BOC Sciences	BLP-012388	1189701-13-0	Inquire	Inquire
Alsachim	1189701-13-0	Inquire	Inquire	
Axios Research	AR-103227	1189701-13-0	Inquire	Inquire[6]
Cerilliant	B130323-10	1189701-13-0	Inquire	10mg[7]

# Experimental Protocols: Quantitative Analysis of Ifosfamide using Ifosfamide-d4 by LC-MS/MS

The use of a stable isotope-labeled internal standard is the gold standard for quantitative bioanalysis.[8] The following is a generalized, yet detailed, methodology for the quantification of Ifosfamide in human plasma using Ifosfamide-d4 as an internal standard. This protocol is adapted from established methods for analogous compounds.[8][9]

## **Materials and Reagents**

- Ifosfamide certified reference standard
- Ifosfamide-d4 internal standard
- Human plasma (with anticoagulant, e.g., K2EDTA)
- Methanol (LC-MS grade)



- Acetonitrile (LC-MS grade)
- Formic acid (LC-MS grade)
- Ultrapure water

#### **Solution Preparation**

- Stock Solutions (1 mg/mL): Prepare individual stock solutions of Ifosfamide and Ifosfamided4 in methanol.
- Working Standard Solutions: Serially dilute the Ifosfamide stock solution with a 50:50 mixture
  of acetonitrile and water to prepare a series of working standards for the calibration curve.
- Internal Standard Working Solution (e.g., 100 ng/mL): Dilute the Ifosfamide-d4 stock solution with acetonitrile to the desired concentration.[8]

### **Sample Preparation (Protein Precipitation)**

- To 100  $\mu$ L of plasma sample, calibrator, or quality control sample, add a known volume of the Ifosfamide-d4 internal standard working solution.
- Add a protein precipitation agent, such as acetonitrile (typically 3-4 volumes).
- Vortex vigorously for 1-2 minutes to ensure complete protein precipitation.
- Centrifuge the samples at high speed (e.g., >10,000 x g) for 10 minutes to pellet the
  precipitated proteins.
- Carefully transfer the supernatant to a clean tube.
- Evaporate the supernatant to dryness under a gentle stream of nitrogen gas at approximately 40°C.
- Reconstitute the dried extract in a suitable mobile phase for injection into the LC-MS/MS system.

#### **LC-MS/MS Instrumentation and Conditions**



- Liquid Chromatograph: A high-performance or ultra-high-performance liquid chromatography (HPLC or UHPLC) system.
- Mass Spectrometer: A triple quadrupole mass spectrometer capable of multiple reaction monitoring (MRM).
- Chromatographic Column: A reversed-phase C18 column is commonly used.
- Mobile Phase: A gradient elution using a mixture of water with 0.1% formic acid and acetonitrile with 0.1% formic acid.
- Ionization: Electrospray ionization (ESI) in positive mode.
- MRM Transitions: The specific precursor-to-product ion transitions for both Ifosfamide and Ifosfamide-d4 should be optimized by direct infusion of the standard solutions. For Ifosfamide, a common transition is m/z 261.0 > 92.0.

#### **Data Analysis**

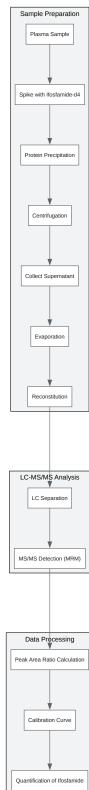
The concentration of Ifosfamide in the plasma samples is determined by constructing a calibration curve. This is achieved by plotting the peak area ratio of the analyte (Ifosfamide) to the internal standard (Ifosfamide-d4) against the known concentrations of the calibration standards. A linear regression model is then applied to determine the concentrations in the unknown samples.[8]

## **Visualizing Key Pathways and Workflows**

To further aid in the understanding of Ifosfamide's mechanism and the experimental use of its deuterated analog, the following diagrams have been generated using the DOT language.

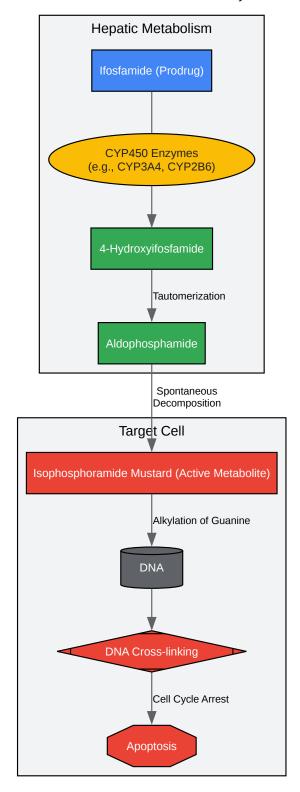


Experimental Workflow for Ifosfamide Quantification





#### Ifosfamide Metabolic Activation and DNA Alkylation Pathway



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